

Technical Support Center: 1,3-Dichloro-7-fluoroisoquinoline

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Compound of Interest

Compound Name: **1,3-Dichloro-7-fluoroisoquinoline**

Cat. No.: **B1294261**

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of **1,3-Dichloro-7-fluoroisoquinoline** (CAS No. 941294-25-3).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,3-Dichloro-7-fluoroisoquinoline**?

A1: **1,3-Dichloro-7-fluoroisoquinoline** is classified as harmful if swallowed and can cause skin and eye irritation.^[1] It is also sensitive to moisture and air. Contact with water may liberate toxic gases.^[2]

Q2: What is the recommended storage temperature for this compound?

A2: The recommended storage temperature for **1,3-Dichloro-7-fluoroisoquinoline** is 4°C.^[1] ^[3]

Q3: How should I handle this compound to ensure my safety?

A3: Always handle **1,3-Dichloro-7-fluoroisoquinoline** inside a chemical fume hood.^[2] Personal protective equipment (PPE), including chemical safety goggles and gloves, is mandatory.^[2]^[4] Avoid the formation of dust and prevent inhalation or contact with skin and eyes.^[2]^[5] It is recommended to handle this compound under an inert atmosphere.^[2]

Q4: What materials are incompatible with **1,3-Dichloro-7-fluoroisoquinoline**?

A4: This compound is incompatible with strong oxidizing agents, strong reducing agents, water, strong acids, strong bases, and alcohols.[2]

Q5: What should I do in case of accidental exposure?

A5: In case of eye contact, immediately rinse with plenty of water. For skin contact, wash the affected area thoroughly with water. If inhaled, move to an area with fresh air. If swallowed, seek immediate medical attention.[6]

Troubleshooting Guides

Issue 1: The compound has changed color or appearance in storage.

- Possible Cause: Exposure to air or moisture. **1,3-Dichloro-7-fluoroisoquinoline** is sensitive to air and moisture, which can lead to degradation.[2]
- Solution:
 - Ensure the container is always tightly sealed and stored under a dry, inert atmosphere (e.g., argon or nitrogen).
 - If you suspect degradation, it is recommended to re-analyze the compound for purity before use.
 - For future storage, consider using a desiccator to minimize moisture exposure.

Issue 2: Difficulty in dissolving the compound.

- Possible Cause: Use of an inappropriate solvent. The solubility of **1,3-Dichloro-7-fluoroisoquinoline** can vary significantly between solvents.
- Solution:
 - Refer to the solubility data table below for guidance on appropriate solvents.
 - If quantitative data is not available for your solvent of choice, perform a small-scale solubility test.

- Sonication may aid in the dissolution of the compound in certain solvents.

Issue 3: Unexpected reaction or side-product formation during an experiment.

- Possible Cause: Contamination of reagents or reaction with incompatible materials.
- Solution:
 - Review the list of incompatible materials to ensure none were used in your experimental setup.
 - Ensure all glassware is thoroughly dried before use to prevent reaction with moisture.
 - Use fresh, high-purity solvents and reagents.

Data Presentation

Table 1: Physicochemical Properties of **1,3-Dichloro-7-fluoroisoquinoline**

Property	Value
CAS Number	941294-25-3
Molecular Formula	C ₉ H ₄ Cl ₂ FN
Molecular Weight	216.04 g/mol
Physical Form	Solid
Purity	≥97%

Table 2: Qualitative Solubility Data

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	Expected to be soluble
N,N-Dimethylformamide (DMF)	Expected to be soluble
Common Organic Solvents	Solubility should be determined experimentally
Water	Insoluble and reactive

Note: Quantitative solubility data is not readily available. It is recommended to perform small-scale solubility tests to determine the optimal solvent for your application.

Table 3: Storage and Handling Summary

Parameter	Recommendation
Storage Temperature	4°C
Atmosphere	Dry, Inert (e.g., Argon, Nitrogen)
Container	Tightly sealed
Handling Location	Chemical Fume Hood
Personal Protective Equipment	Safety Goggles, Gloves

Experimental Protocols

Protocol 1: Preparation of a Stock Solution

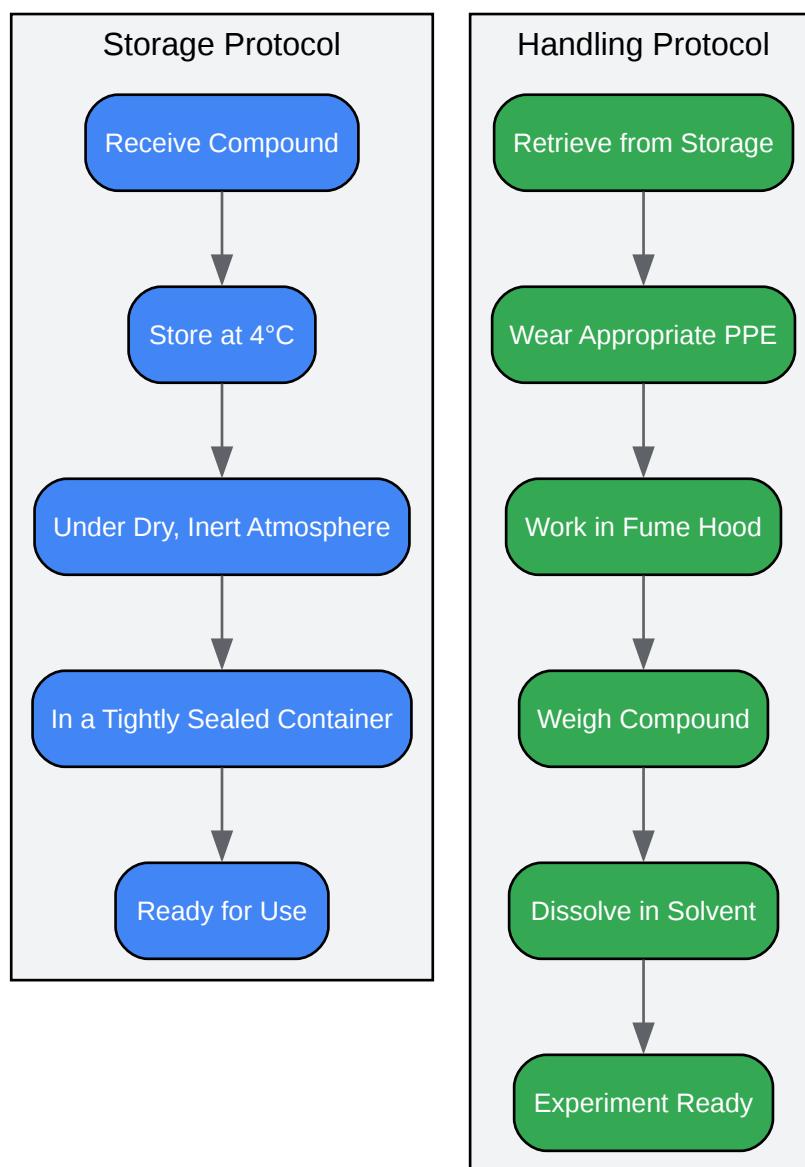
- Equilibrate the container of **1,3-Dichloro-7-fluoroisoquinoline** to room temperature before opening to prevent condensation of moisture.
- Under an inert atmosphere (e.g., in a glove box or using a nitrogen-flushed bag), weigh the desired amount of the compound into a clean, dry vial.
- Add the desired solvent (e.g., anhydrous DMSO) to the vial.
- Vortex or sonicate the mixture until the solid is completely dissolved.

- Store the resulting solution at the recommended temperature, protected from light and moisture.

Protocol 2: Handling a Small Spill

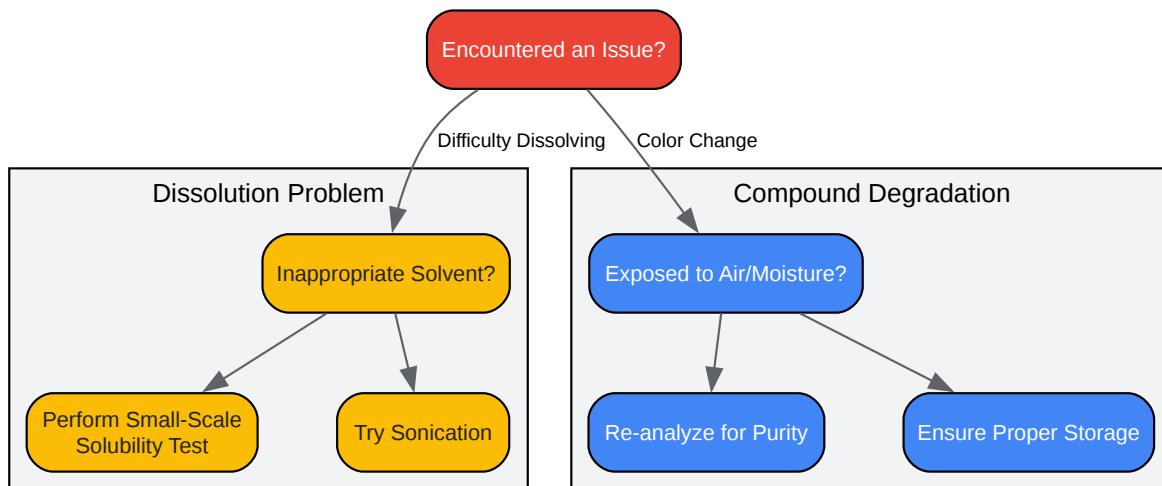
- Evacuate and Ventilate: Ensure the spill area is well-ventilated. If the spill is significant, evacuate the immediate area.
- Wear Appropriate PPE: At a minimum, wear a lab coat, safety goggles, and chemical-resistant gloves.
- Contain the Spill: Cover the spill with a dry, inert absorbent material such as sand or vermiculite. Do not use combustible materials like paper towels.
- Collect the Residue: Carefully scoop the absorbent material containing the spilled compound into a labeled, sealable container for hazardous waste.
- Decontaminate the Area: Wipe the spill area with a cloth dampened with a suitable organic solvent (e.g., acetone), followed by a wash with soap and water. All cleaning materials should be disposed of as hazardous waste.
- Report the Spill: Report the incident to your institution's environmental health and safety department.

Mandatory Visualization



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Caption: Workflow for the proper storage and handling of **1,3-Dichloro-7-fluoroisoquinoline**.

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Caption: A decision tree for troubleshooting common issues with **1,3-Dichloro-7-fluoroisoquinoline**.

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- To cite this document: BenchChem. [Technical Support Center: 1,3-Dichloro-7-fluoroisoquinoline]. BenchChem, [2026]. [Online PDF]. Available at: benchchem.com

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